

A Comprehensive Technical Guide to the Safe Handling of 4-Methylcyclohexanone

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Compound of Interest

Compound Name: 4-Methylcyclohexanone

Cat. No.: B047639

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This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **4-Methylcyclohexanone** (CAS No. 589-92-4). It is intended for researchers, scientists, and professionals in drug development and other fields who handle this chemical. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of its properties and associated hazards.

Chemical and Physical Properties

4-Methylcyclohexanone is a colorless to light yellow, clear liquid with an acetone-like aroma.

[1][2] It is primarily used as a solvent and as an intermediate in organic synthesis.[2]

Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O	[1][3]
Molecular Weight	112.17 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[1][2]
Boiling Point	169-171 °C	[1][2][4]
Melting Point	-41 °C	[1][4]
Flash Point	~48 °C	[1][2]
Density	0.914 g/mL	[1][2][4]
Vapor Density	3.86	
Vapor Pressure	1.5 mmHg	[3]
Solubility	Slightly soluble to insoluble in water; soluble in oils.[3][5]	
Refractive Index	1.4445 - 1.4465	[1][6]

Hazard Identification and Classification

4-Methylcyclohexanone is classified as a hazardous substance. It is a flammable liquid and is harmful if swallowed.[1][3]

GHS Hazard Statements:

Code	Statement
H226	Flammable liquid and vapor.[1][3]
H302	Harmful if swallowed.[1][3]

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory system.[\[1\]](#) Vapors can lead to dizziness or suffocation.[\[5\]](#)
- Skin Contact: May result in skin irritation, characterized by itching, scaling, redness, or blistering.[\[1\]](#)[\[5\]](#)
- Eye Contact: Can cause redness, pain, or severe eye damage.[\[1\]](#)[\[5\]](#)
- Ingestion: Harmful if swallowed.[\[1\]](#) May cause gastrointestinal irritation, leading to nausea, vomiting, and diarrhea.[\[5\]](#)

Precautionary Statements (GHS):

Code	Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. [1]
P233	Keep container tightly closed. [1]
P240	Ground/bond container and receiving equipment. [1]
P241	Use explosion-proof electrical, ventilating, and lighting equipment. [1]
P264	Wash skin thoroughly after handling. [1]
P270	Do not eat, drink or smoke when using this product. [1]
P280	Wear protective gloves, protective clothing, and eye/face protection. [1]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. [1]
P403+P235	Store in a well-ventilated place. Keep cool. [1]
P501	Dispose of contents/container to an approved waste disposal plant. [1]

Toxicological Information

Acute toxicity data highlights the risk associated with ingestion. Detailed experimental protocols for these studies are not provided in the source documents, but the lethal dose (LD50) values are established.

Test	Species	Route	Dose
LD50	Rat	Oral	800 mg/kg[1][7]
LD50	Mouse	Oral	1600 mg/kg[1][7]

Experimental and Handling Protocols

Safe handling of **4-Methylcyclohexanone** requires strict adherence to established protocols, combining engineering controls, personal protective equipment, and safe work practices.

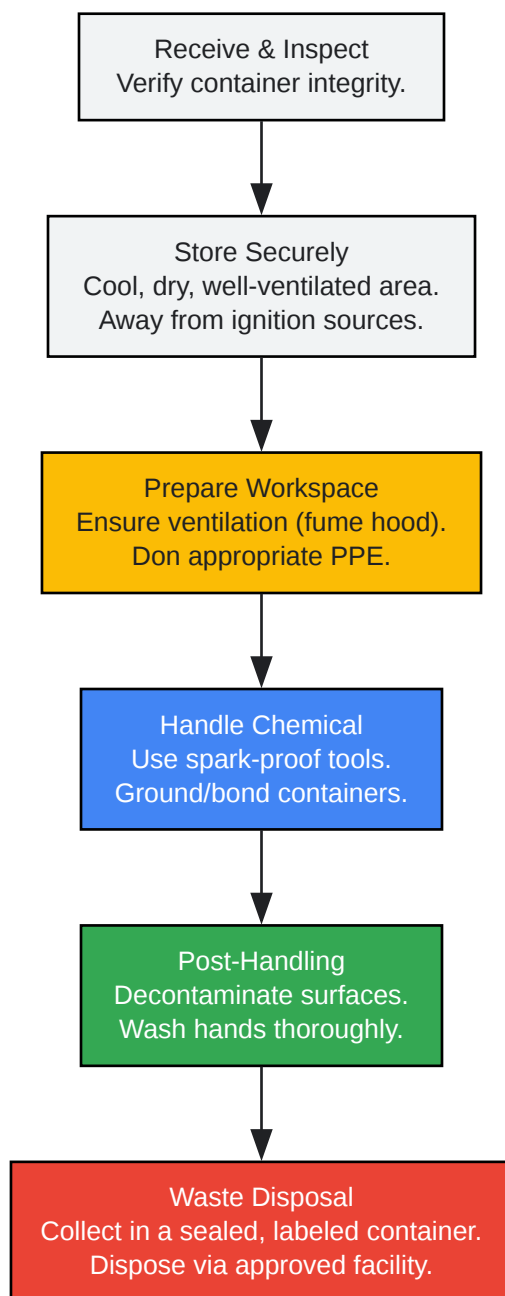
Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1]
- Use explosion-proof electrical and ventilation systems.[8][9]
- Facilities must be equipped with an eyewash fountain and a safety shower.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.
- Skin Protection: Wear appropriate protective gloves (e.g., solvent-resistant) and clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or ventilation is inadequate, use a NIOSH/MSHA or EN 149 approved respirator.

The following diagram illustrates a standard workflow for safely handling **4-Methylcyclohexanone** in a laboratory setting.



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Diagram 1: General workflow for handling **4-Methylcyclohexanone**.

Storage and Incompatibilities:

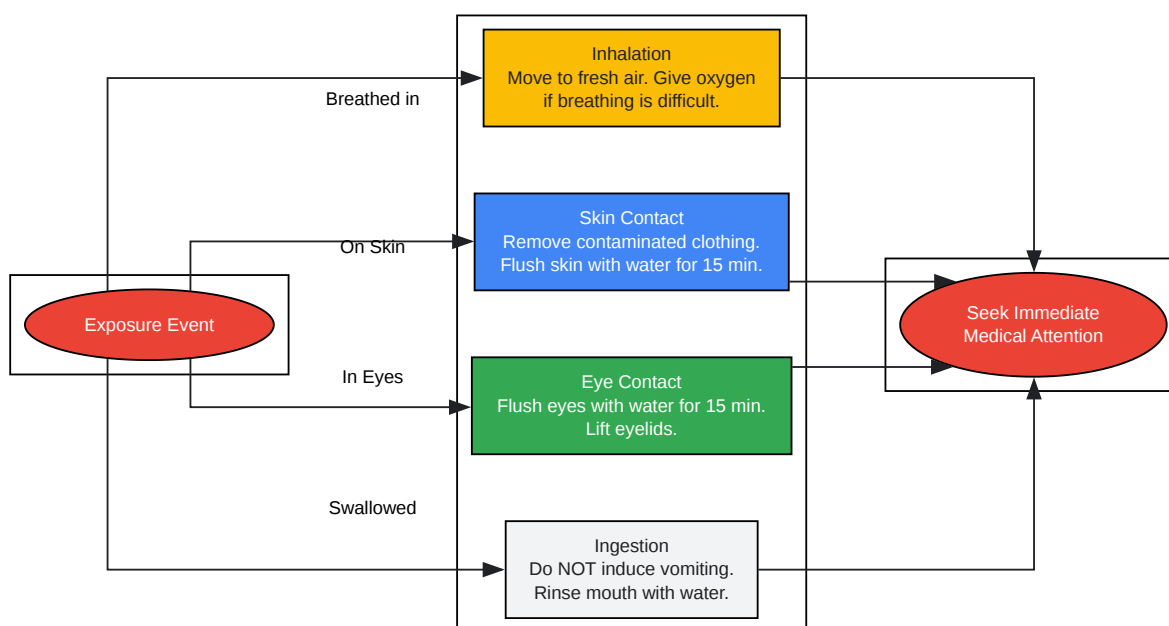
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][9]

- Keep away from all sources of ignition, including heat, sparks, and open flames.[1][9]
- The storage area should be designated as a "flammables area."[5][10]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases.[5][10]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures:

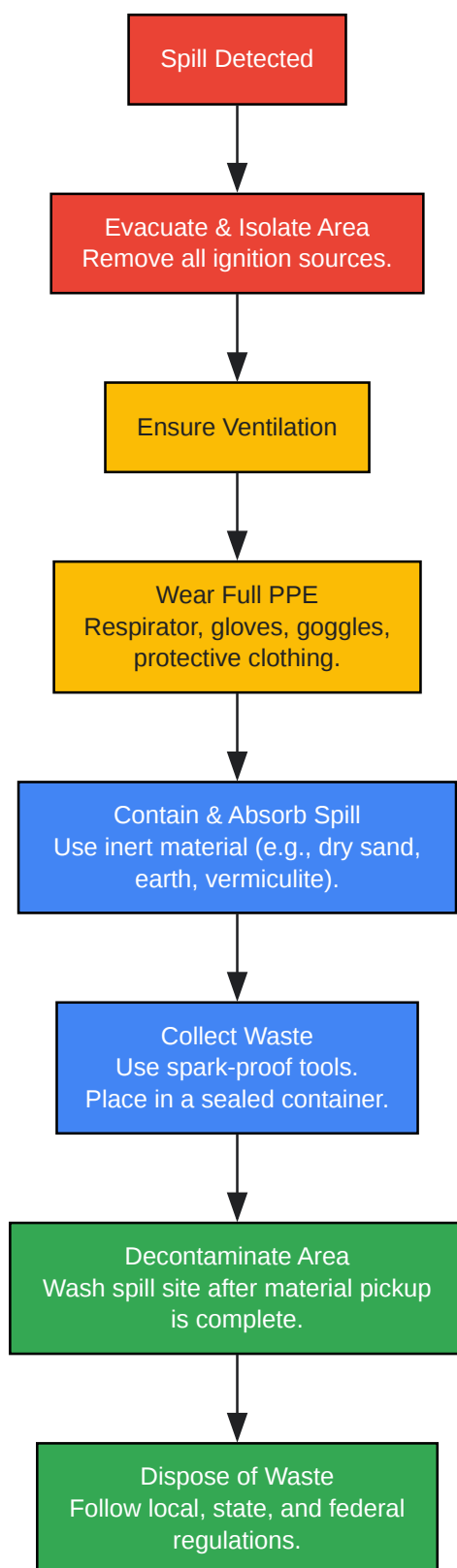


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Diagram 2: First aid protocols for **4-Methylcyclohexanone** exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with running water for at least 15 minutes. Seek medical aid.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, making sure to lift the upper and lower eyelids. Get medical attention immediately.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

Accidental Release Measures: In case of a spill, a systematic response is required to ensure safety and minimize environmental contamination.



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Diagram 3: Workflow for responding to a **4-Methylcyclohexanone** spill.

- Personal Precautions: Evacuate unprotected personnel. Remove all sources of ignition. Ensure adequate ventilation.[1][9]
- Environmental Precautions: Prevent the product from entering drains, waterways, or soil.[1]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.[5][9] Use spark-proof tools to collect the material and place it into a suitable, sealed container for disposal.[5][9]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[1][5] Do not use a straight stream of water.[5]
- Specific Hazards: The liquid and its vapor are flammable.[9] Vapors are heavier than air and may travel to an ignition source and flash back.[5] Containers may explode when heated.[5] Combustion produces toxic gases, including carbon oxides.[5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][5]

Disposal Considerations

All waste materials must be disposed of in accordance with local, state, and federal regulations.[1] The chemical and its container should be taken to an approved waste disposal plant. Do not empty into drains.[10] Empty containers may retain product residue and explosive vapors and should be handled with care.[5][9]

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